

In-Depth Technical Guide: Safety and Handling of **cis-2-Bromocyclohexanol**

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Compound of Interest

Compound Name: **cis-2-Bromocyclohexanol**

Cat. No.: **B101969**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from available scientific literature and chemical databases. A comprehensive Safety Data Sheet (SDS) for **cis-2-Bromocyclohexanol** is not readily available in the public domain. Therefore, the following information is provided as a guide and should be supplemented with professional judgment and a thorough risk assessment before handling this chemical. The safety precautions outlined are based on the known properties of the compound and data for analogous chemical structures.

Chemical and Physical Properties

cis-2-Bromocyclohexanol is a halogenated cyclic alcohol. Its properties are crucial for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Reference
Molecular Formula	C6H11BrO	[1]
Molecular Weight	179.05 g/mol	[1]
CAS Number	16536-57-5	[1]
Appearance	Not explicitly stated, likely a liquid or low-melting solid	
Boiling Point	225.5 °C at 760 mmHg	[2]
Flash Point	90.2 °C	[2]
Density	1.519 g/cm³	[2]
Synonyms	(1S,2R)-2-bromocyclohexan-1-ol, Cyclohexanol, 2-bromo-, cis-	[1]

Hazard Identification and GHS Classification

Due to the absence of a specific Safety Data Sheet, a definitive GHS classification for **cis-2-Bromocyclohexanol** is not available. However, based on its chemical structure (a brominated alcohol), it can be inferred that the substance may possess the following hazards.

Potential Hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Halogenated organic compounds can exhibit toxicity. Assume the compound is harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Brominated compounds can be irritating to the skin and mucous membranes.
- Serious Eye Damage/Eye Irritation: As with many organic chemicals, contact with the eyes is likely to cause irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Inferred GHS Classification (Precautionary):

- Pictograms:
 - Health Hazard
 - Irritant
- Signal Word: Warning
- Hazard Statements (Anticipated):
 - H302: Harmful if swallowed.
 - H312: Harmful in contact with skin.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H332: Harmful if inhaled.
 - H335: May cause respiratory irritation.
- Precautionary Statements (Recommended):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First-Aid Measures

In the event of exposure to **cis-2-Bromocyclohexanol**, the following first-aid measures are recommended:

- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. Seek medical attention if skin irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of hydrogen bromide and carbon oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

Handling and Storage

- Precautions for Safe Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist.
- Conditions for Safe Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Exposure Controls and Personal Protection

- Engineering Controls: Use of a chemical fume hood is strongly recommended to minimize exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If the fume hood is not available or if there is a risk of inhalation, use a respirator with an appropriate organic vapor cartridge.

Stability and Reactivity

- Reactivity: **cis-2-Bromocyclohexanol** is generally stable under normal conditions. Unlike its trans isomer, it is less reactive or inert towards epoxide formation when treated with a base due to conformational constraints.^[3]
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal handling and storage conditions.
- Conditions to Avoid: Incompatible materials, heat, and flames.

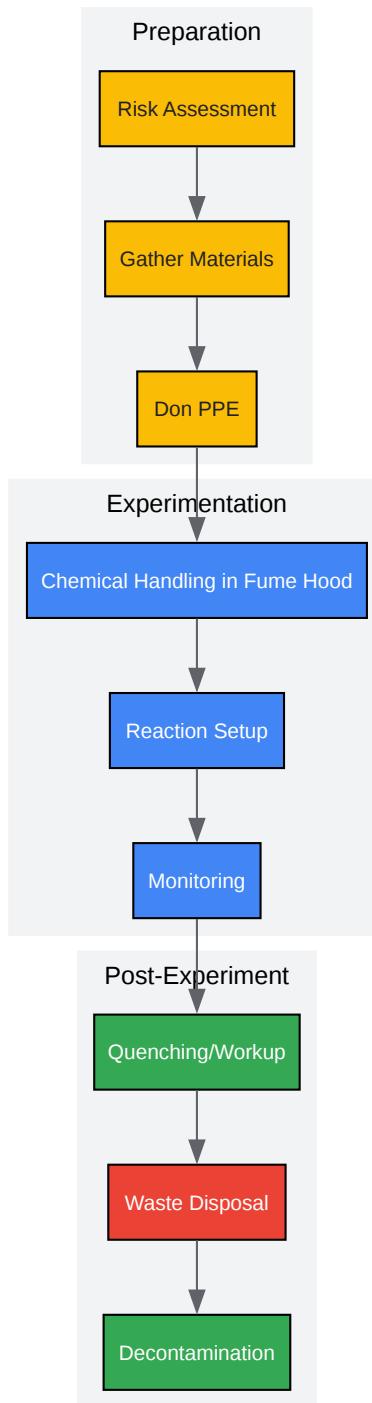
- Incompatible Materials: Strong oxidizing agents, strong bases.
- Hazardous Decomposition Products: Hydrogen bromide, carbon oxides.

Experimental Protocols

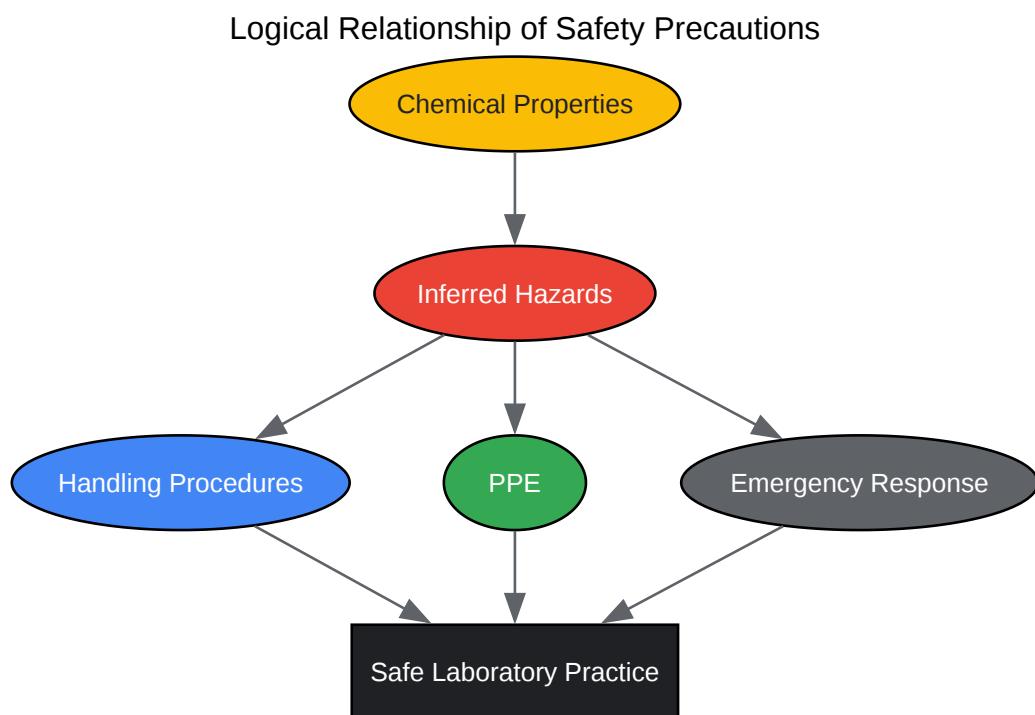
Detailed experimental protocols for the synthesis or specific reactions of **cis-2-Bromocyclohexanol** are not provided in the search results. Researchers should consult relevant synthetic organic chemistry literature for detailed experimental procedures. When conducting any experiment, a thorough risk assessment should be performed, and the safety precautions outlined in this guide should be strictly followed.

Visualizations

General Experimental Workflow for Handling cis-2-Bromocyclohexanol

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Caption: General laboratory workflow for safely handling **cis-2-Bromocyclohexanol**.



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Caption: Logical flow from chemical properties to safe laboratory practices.

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